A Comprehensive Guide to the Characterization of Nintedanib Impurity E Reference Standard

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Compound of Interest

Compound Name:	*Nintedanib impurity E*
CAS No.:	*262366-32-5*
Cat. No.:	*B1436778*

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Introduction: The Imperative of Purity in Modern Therapeutics

Nintedanib is a potent small-molecule tyrosine kinase inhibitor used in the treatment of idiopathic pulmonary fibrosis (IPF), certain non-small-cell lung cancers, and other interstitial lung diseases.[1] Its mechanism of action relies on the precise three-dimensional structure of the molecule, which allows it to bind to and block key signaling pathways involved in fibrotic and angiogenic processes.[2] The therapeutic success of such a targeted agent is inextricably linked to its purity. The presence of impurities—even structurally similar ones—can introduce risks, potentially altering efficacy, safety, and stability profiles.

The control of pharmaceutical impurities is not merely a matter of best practice; it is a stringent regulatory requirement governed by global bodies and detailed in guidelines such as the International Council for Harmonisation (ICH) Q3A and Q3B.[3][4][5] These guidelines mandate the reporting, identification, and toxicological qualification of impurities exceeding specific thresholds. This rigorous scrutiny ensures that every batch of a drug product is consistent and safe for patient use.

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This technical guide provides an in-depth framework for the comprehensive characterization of a critical related substance: **Nintedanib Impurity E**. As the geometric isomer of the active pharmaceutical ingredient (API), its unambiguous identification and the establishment of a highly pure reference standard are paramount for the accurate quality control of Nintedanib.[6][7] We will explore the causality behind the selection of analytical techniques, present validated protocols, and offer field-proven insights for researchers, scientists, and drug development professionals dedicated to upholding the highest standards of pharmaceutical quality.

Part 1: The Genesis and Structural Identity of Nintedanib Impurity E

Nintedanib's chemical structure features a central enamine double bond, which can exist in two geometric forms: the Z-isomer (Zusammen) and the E-isomer (Entgegen). The pharmacologically active ingredient is the Z-isomer. **Nintedanib Impurity E** has been identified as the corresponding E-isomer, (E)-N-methyl-2-(4-methylpiperazin-1-yl)-N-(4-(((2-oxoindolin-3-ylidene)(phenyl)methyl)amino)phenyl)acetamide.[7]

The formation of this impurity can occur during the synthesis of the API or as a degradation product, particularly through photolytic stress, which can provide the energy required for isomerization around the double bond.[8][9] Because its formation is a known risk, regulatory bodies require that its presence in the final drug substance is controlled to a stringent limit, typically less than 0.1%.[10] The establishment of a certified reference standard for Impurity E is therefore not optional—it is a critical requirement for developing a validated, stability-indicating analytical method capable of accurately quantifying this impurity.[6][11]

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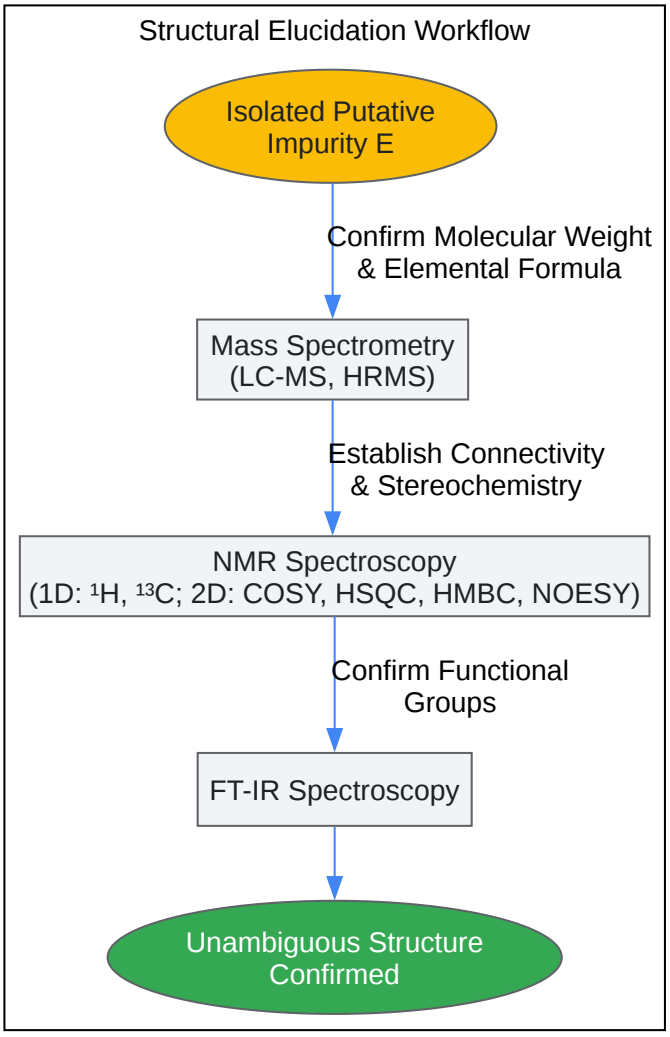


Fig 2: Orthogonal workflow for structural confirmation.

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Mass Spectrometry (MS): The First Verification

Expertise & Causality: Mass spectrometry serves as the initial and most crucial test to verify the molecular weight (MW) of the impurity. High-Resolution Mass Spectrometry (HRMS), using

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technologies like Time-of-Flight (TOF) or Orbitrap, is essential. It provides a highly accurate mass measurement, allowing for the determination of the elemental formula. For Impurity E, the goal is to confirm its MW matches that of Nintedanib (539.62 g/mol) and that its elemental composition is $C_{31}H_{33}N_5O_4$, confirming it is an isomer. [1][12]Tandem MS (MS/MS) further aids in structural confirmation by generating specific fragmentation patterns that can be compared to the parent drug. [13][14] Data Presentation: Expected Mass Spectrometric Data

Parameter	Expected Value	Rationale
Molecular Formula	$C_{31}H_{33}N_5O_4$	Identical to Nintedanib
Monoisotopic Mass	539.2536	The exact mass of the most abundant isotopes
$[M+H]^+$ (HRMS)	540.2605	Primary ion observed in positive ESI mode
Key MS/MS Fragment	m/z 113.1	Corresponds to the protonated N-methylpiperazine moiety

Experimental Protocol: LC-HRMS Analysis

- Sample Preparation: Accurately weigh ~1 mg of the Impurity E standard and dissolve in 10 mL of a suitable solvent (e.g., Acetonitrile/Water 50:50) to make a 100 µg/mL stock. Further dilute to ~1 µg/mL for analysis.
- Chromatography:
  - System: UPLC coupled to a Q-TOF or Orbitrap mass spectrometer.
  - Column: A high-efficiency C18 column (e.g., Acquity BEH C18, 2.1 x 50 mm, 1.7 µm).
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.
  - Gradient: A suitable gradient from 5% to 95% B over several minutes to ensure good separation.

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- Flow Rate: 0.4 mL/min.
- Column Temperature: 40 °C.

- Mass Spectrometry:
  - Ionization: Electrospray Ionization, Positive Mode (ESI+).
  - Acquisition Mode: Full scan MS and data-dependent MS/MS.
  - Scan Range:m/z 100-1000.
  - Data Analysis: Extract the accurate mass of the parent ion and compare it to the theoretical value. Analyze fragmentation patterns to confirm structural motifs.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Proof

Expertise & Causality: NMR is the most powerful tool for the unambiguous structural elucidation of organic molecules, making it indispensable for reference standard characterization. [15]While 1D NMR (^{1}H and ^{13}C) provides information on the chemical environment of each proton and carbon, it is 2D NMR that definitively establishes the E-geometry. Specifically, the Nuclear Overhauser Effect (NOE) is a through-space interaction between protons that are close to each other (<5 Å). In the Z-isomer (Nintedanib), an NOE is expected between the vinylic proton and the protons of the adjacent phenyl ring. In the E-isomer (Impurity E), this interaction is absent; instead, an NOE would be observed between the vinylic proton and the N-H proton of the amine linker. This single experiment provides the conclusive evidence of stereochemistry. [9] Experimental Protocol: 2D NOESY NMR

- Sample Preparation: Dissolve 5-10 mg of the Impurity E standard in ~0.6 mL of a deuterated solvent (e.g., DMSO-d_6). Ensure the sample is fully dissolved.
- Instrument: A high-field NMR spectrometer (≥500 MHz) for optimal resolution and sensitivity.
- Data Acquisition:
  - Acquire standard 1D ^{1}H and ^{13}C spectra first to assign major signals.

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- Perform a 2D NOESY (or ROESY) experiment.
- Key Parameters: Use a mixing time appropriate for a molecule of this size (e.g., 500-800 ms for NOESY).
- Ensure sufficient scans are acquired for a good signal-to-noise ratio.

- Data Processing: Process the 2D data using appropriate software (e.g., MestReNova, TopSpin).
- Analysis: Look for the key cross-peak that confirms the E-geometry. Compare the full NMR dataset (^{1}H, ^{13}C, COSY, HSQC, HMBC) to ensure all atoms and bonds are correctly assigned.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Functional Group Confirmation

Expertise & Causality: FT-IR provides confirmation of the presence of key functional groups.[16]Since Impurity E is a geometric isomer, its IR spectrum is expected to be very similar to that of Nintedanib. However, it serves as a valuable piece of confirmatory data, ensuring the fundamental chemical architecture (amides, oxindole, aromatic rings) is correct. It is a rapid and reliable technique for identity verification against an established reference spectrum.

Experimental Protocol: ATR-FTIR

- Sample Preparation: Place a small amount (~1-2 mg) of the solid Impurity E standard directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record the spectrum, typically over a range of 4000-400 cm^{-1}, co-adding a sufficient number of scans (e.g., 16 or 32) for a high-quality spectrum.
- Analysis: Identify and label the characteristic absorption bands corresponding to the major functional groups.

Data Presentation: Characteristic IR Absorption Bands

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Wavenumber (cm⁻¹)	Functional Group	Vibration Type
~3300-3200	N-H	Stretching
~3100-3000	Aromatic C-H	Stretching
~1710-1690	C=O (Oxindole)	Stretching
~1670-1650	C=O (Amide)	Stretching
~1610, 1580, 1500	Aromatic C=C	Stretching

Part 3: Establishing Purity and Potency

Once the identity of the Impurity E standard is unequivocally confirmed, its purity must be determined with a high degree of confidence. The most robust method for this is the mass balance approach, which is complemented and verified by quantitative techniques like qNMR.

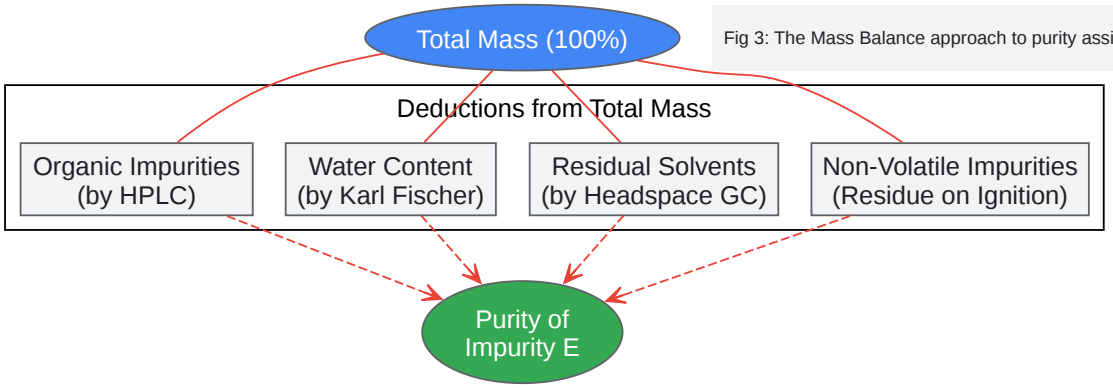


Fig 3: The Mass Balance approach to purity assignment.

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Chromatographic Purity by Stability-Indicating HPLC

Expertise & Causality: A validated, stability-indicating HPLC method is the cornerstone of purity assessment. [11]The method must be proven to separate Impurity E from Nintedanib, known related substances, and any potential degradation products. [17][18]The peak area percentage

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of Impurity E, corrected for relative response factors if necessary, provides the value for "Organic Impurities" used in the mass balance equation. Method validation must be performed according to ICH Q2(R1) guidelines. [17] Experimental Protocol: Validated RP-HPLC Method

- Chromatography:
  - System: HPLC or UPLC with UV/PDA detection.
  - Column: Octadecylsilane (C18) bonded silica, e.g., 4.6 x 150 mm, 3.5 µm.
  - Mobile Phase A: 20mM Potassium dihydrogen phosphate, pH adjusted to 3.0 with phosphoric acid. [10] * Mobile Phase B: Acetonitrile. [10] * Gradient Elution: A gradient designed to resolve all known impurities. For example: 0-35 min, 55% B; 35-50 min, 70% B; 50-60 min, 75% B. [10] * Flow Rate: 1.0 mL/min. [10] * Column Temperature: 30 °C. [10] * Detection Wavelength: 245 nm. [10]2. Sample Preparation: Prepare a solution of the Impurity E standard at a concentration of approximately 0.5 mg/mL in a suitable diluent.
- Validation:
  - Specificity: Perform forced degradation studies (acid, base, peroxide, heat, light) on Nintedanib to ensure peak purity of Impurity E in the presence of degradants.
  - Linearity: Establish a calibration curve over a relevant concentration range.
  - Accuracy/Precision: Determine recovery and repeatability (%RSD).
  - LOD/LOQ: Determine the sensitivity of the method for related impurities.

Absolute Purity by Mass Balance

Expertise & Causality: The mass balance approach provides a comprehensive purity value by accounting for all possible extraneous substances. The final assigned purity (or assay) is calculated as: Assay (%) = (100% - % Water - % Residual Solvents - % Residue on Ignition) * (% Chromatographic Purity / 100)

Protocols for Mass Balance Components:

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- Water Content: Determined by volumetric or coulometric Karl Fischer titration (USP <921>). This is more accurate than Loss on Drying as it is specific to water.
- Residual Solvents: Determined by Headspace Gas Chromatography (GC) with flame ionization detection (FID) (USP <467>). This quantifies any organic volatile impurities remaining from the synthesis and purification process.
- Residue on Ignition (Sulphated Ash): Determined by a gravimetric method (USP <281>). This measures the amount of inorganic impurities that are not combustible.

Data Presentation: Example Purity Calculation

Analysis	Method	Result
Chromatographic Purity	HPLC	99.85%
Water Content	Karl Fischer	0.12%
Residual Solvents	Headspace GC	<0.05% (Below Limit)
Residue on Ignition	Gravimetric	0.03%
Calculated Assay	Mass Balance	(100 - 0.12 - 0.05 - 0.03) * (99.85/100) = 99.65%

Conclusion

The characterization of a pharmaceutical reference standard like **Nintedanib Impurity E** is a rigorous, multi-faceted process that forms the bedrock of drug quality control. It demands a logical, evidence-based strategy that begins with unambiguous structural elucidation using a combination of mass spectrometry and definitive NMR techniques. This is followed by a meticulous assessment of purity through a validated, stability-indicating chromatographic method and a comprehensive mass balance approach.

By adhering to this framework, grounded in regulatory principles and sound scientific reasoning, researchers and developers can establish a reference standard with a well-documented and defensible identity, purity, and potency. This, in turn, empowers the accurate

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analysis of Nintedanib drug substance and product, ultimately ensuring that these vital medicines are safe and effective for the patients who depend on them.

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